

Profenofos-d3 CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Profenofos-d3

Cat. No.: B15606674

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Profenofos-d3: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Profenofos-d3**, a deuterated analog of the organophosphate insecticide Profenofos. This document is intended for researchers, scientists, and professionals in drug development who require detailed chemical information and experimental context for this compound.

Core Chemical Data

Profenofos-d3 is a synthetically modified version of Profenofos where three hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic labeling is crucial for various scientific applications, including metabolic studies, environmental fate analysis, and as an internal standard in mass spectrometry-based analytical methods. The core quantitative data for **Profenofos-d3** are summarized below.

Parameter	Value	Reference
CAS Number	2140327-42-8	[1]
Molecular Weight	376.65 g/mol	[1][2]
Molecular Formula	C11H12BrClD3O3PS	[1][2]



For comparison, the non-deuterated Profenofos has a CAS number of 41198-08-7 and a molecular weight of approximately 373.63 g/mol .[3][4][5]

Experimental Protocols

Detailed experimental protocols involving **Profenofos-d3** are often specific to the research application. However, a general workflow for its use as an internal standard in a residue analysis study is outlined below. This protocol is a composite of standard analytical chemistry practices.

Objective: To quantify the concentration of Profenofos in a given sample matrix (e.g., soil, water, biological tissue) using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) with **Profenofos-d3** as an internal standard.

Methodology:

- Sample Preparation:
 - Homogenize the sample matrix.
 - Perform a solvent extraction (e.g., using acetonitrile or a QuEChERS method) to isolate the analyte (Profenofos) and the internal standard.
 - A known concentration of **Profenofos-d3** is spiked into the sample prior to extraction.
 - The extract is then concentrated and may be subjected to a clean-up step using solidphase extraction (SPE) to remove interfering matrix components.
- Instrumental Analysis:
 - The cleaned-up extract is injected into an HPLC system coupled to a tandem mass spectrometer (MS/MS).
 - HPLC Conditions: A C18 reversed-phase column is typically used with a gradient elution of water and an organic solvent (e.g., methanol or acetonitrile), both often containing a small amount of formic acid or ammonium formate to improve ionization.



MS/MS Conditions: The mass spectrometer is operated in Multiple Reaction Monitoring
(MRM) mode. Specific precursor-to-product ion transitions for both Profenofos and
Profenofos-d3 are monitored. The transition for Profenofos-d3 will have a higher mass-to-charge ratio (m/z) due to the presence of deuterium.

· Quantification:

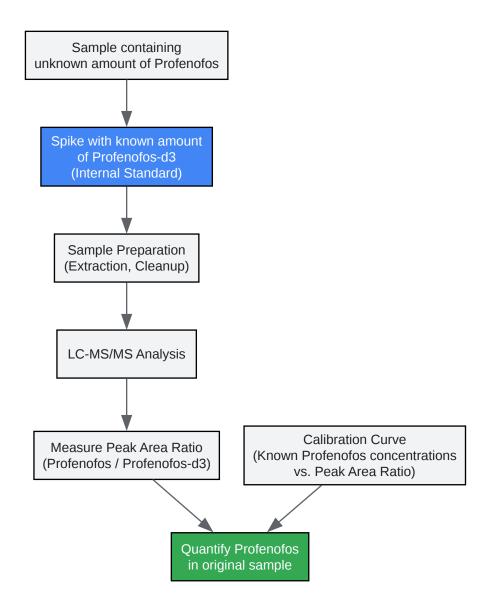
- A calibration curve is generated by analyzing a series of standard solutions containing known concentrations of Profenofos and a constant concentration of Profenofos-d3.
- The ratio of the peak area of Profenofos to the peak area of **Profenofos-d3** is plotted against the concentration of Profenofos.
- The concentration of Profenofos in the unknown sample is determined by calculating its peak area ratio to that of **Profenofos-d3** and interpolating from the calibration curve.

Visualizations

Logical Relationship: Use of Profenofos-d3 as an Internal Standard

The following diagram illustrates the logical workflow for using **Profenofos-d3** as an internal standard in an analytical experiment.





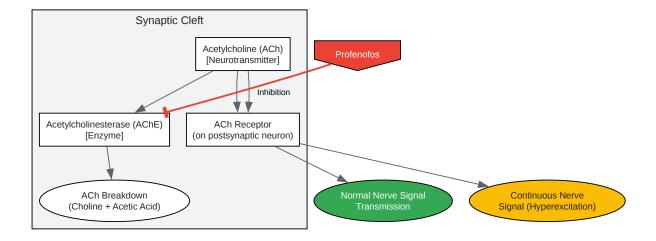
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Workflow for quantitation using an internal standard.

Signaling Pathway: Acetylcholinesterase Inhibition by Profenofos

Profenofos, like other organophosphates, primarily exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).[5] This leads to an accumulation of the neurotransmitter acetylcholine in the synaptic cleft, causing continuous stimulation of nerve and muscle fibers. The signaling pathway is depicted below.





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Mechanism of acetylcholinesterase inhibition by Profenofos.

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- To cite this document: BenchChem. [Profenofos-d3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at:



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